

Molecular weight and formula of 2-(Ethoxymethyl)furan

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Compound of Interest

Compound Name: 2-(Ethoxymethyl)furan

Cat. No.: B1219279

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In-Depth Technical Guide: 2-(Ethoxymethyl)furan

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and spectral characterization of **2-(Ethoxymethyl)furan**. The information is intended to support research and development efforts in medicinal chemistry and related scientific fields.

Core Compound Specifications

Parameter	Value	Source
Molecular Formula	C ₇ H ₁₀ O ₂	[1] [2]
Molecular Weight	126.15 g/mol	[1] [2]
CAS Number	6270-56-0	[1] [2]
Appearance	Colorless liquid	[1]
Odor	Sweet, spicy aroma	[1]

Synthesis of 2-(Ethoxymethyl)furan

A detailed experimental protocol for the synthesis of **2-(Ethoxymethyl)furan** is provided below, based on established chemical literature.

Experimental Protocol: Etherification of 2-Furanmethanol

This procedure outlines the synthesis of **2-(Ethoxymethyl)furan** via the etherification of 2-furanmethanol using ethanol and a solid acid catalyst.

Materials:

- 2-Furanmethanol (Furfuryl alcohol)
- Ethanol (Absolute)
- Tin dioxide (SnO_2) catalyst
- 200 mL Reactor
- Stirring apparatus
- Heating mantle

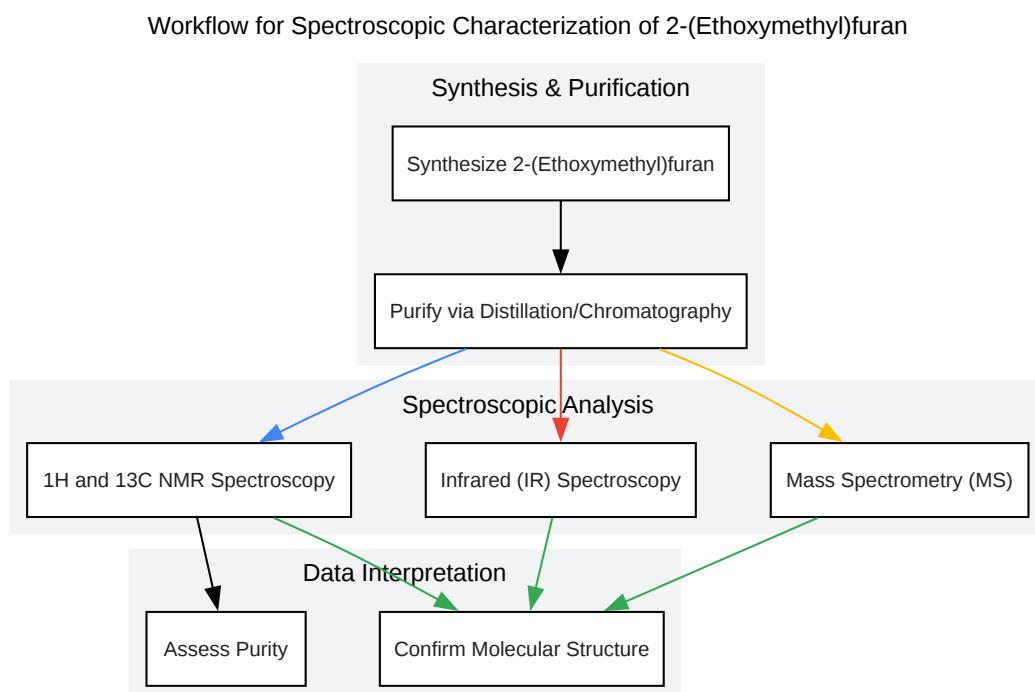
Procedure:

- Prepare a 15% by weight solution of 2-furanmethanol in ethanol by dissolving 15 g of 2-furanmethanol in 85 g of ethanol within a 200 mL reactor.[1]
- Add 15 g of tin dioxide (SnO_2) to the solution to act as the catalyst.[1]
- Continuously stir the reaction mixture at a constant temperature of 150 °C for 20 hours to ensure the reaction proceeds to completion.[1]
- For comparative analysis of product yield under different conditions, a parallel experiment can be conducted at an elevated temperature of 200°C, keeping all other parameters constant.[1]
- Following the reaction, the final product, **2-(ethoxymethyl)furan**, can be isolated and purified using standard laboratory techniques. A yield of up to 95% has been reported.[1]

Spectroscopic Characterization

While specific spectral data for **2-(Ethoxymethyl)furan** is not readily available in the searched literature, the following represents a logical workflow for its full spectroscopic characterization.

Experimental Workflow: Spectroscopic Analysis



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Caption: A logical workflow for the synthesis, purification, and subsequent spectroscopic analysis of **2-(Ethoxymethyl)furan**.

Biological Activity and Potential Applications

The biological activities of furan derivatives have been a subject of interest in medicinal chemistry.^[3] Furan-containing compounds have been investigated for a wide range of pharmacological effects, including antimicrobial, anti-inflammatory, and anticancer properties.
^[3]

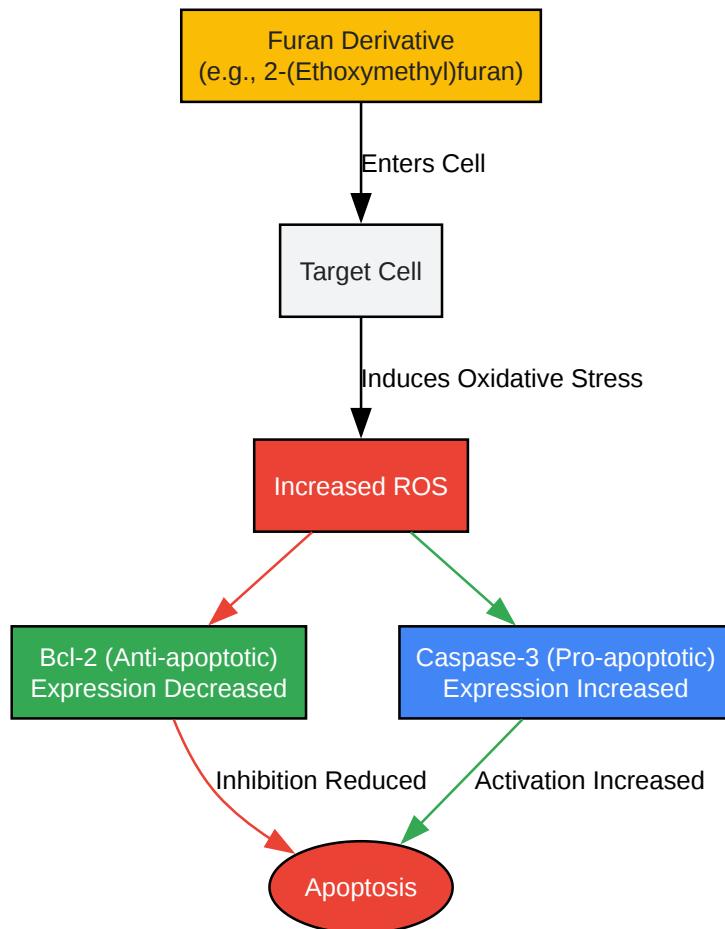
While specific studies on the biological activity or mechanism of action of **2-(Ethoxymethyl)furan** were not identified in the reviewed literature, its structural similarity to other biologically active furan derivatives suggests potential for further investigation in drug discovery programs. The furan moiety can be a key pharmacophore in the design of novel therapeutic agents.

Apoptotic Pathway in Furan-Induced Cytotoxicity

Research on the parent compound, furan, has indicated that it can induce cytotoxicity and apoptosis in certain cell lines. For instance, in cultured mouse Leydig cells, furan has been shown to increase the expression of apoptotic genes such as Casp3 and Trp53, while decreasing the expression of the anti-apoptotic gene Bcl2.^[4] This suggests a potential mechanism of action involving the induction of oxidative stress and the activation of the intrinsic apoptotic pathway.

The following diagram illustrates a generalized apoptotic pathway that may be influenced by furan and its derivatives.

Generalized Apoptotic Pathway Potentially Affected by Furan Derivatives

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